

[Hhtdd] efficacy in different cell lines or animal models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hhtdd**

Cat. No.: **B13829345**

[Get Quote](#)

Misidentification of "Hhtdd" as a Therapeutic Agent

An initial investigation into the substance "**Hhtdd**" has revealed that it is not a therapeutic product for use in biological systems. Instead, **Hhtdd** is an acronym for Hexanitrohexaazatricyclododecanedione, a highly powerful and moisture-sensitive explosive compound.^{[1][2]} Its chemical formula is C₆H₄N₁₂O₁₄.^{[3][4]}

Research and literature surrounding **Hhtdd** focus exclusively on its synthesis, chemical properties, and explosive potential.^{[5][6]} It is described as an open analogue of cyclic nitroamine cage compounds like CL-20 and possesses a detonation velocity even higher than that of CL-20.^[1] However, its practical application as an explosive is limited due to its tendency to decompose in the presence of water.^[1]

Given that **Hhtdd** is an explosive material and not a pharmaceutical or biological agent, there is no available data on its efficacy in cell lines or animal models for any therapeutic purpose. The requested comparison guide, including data on biological efficacy, experimental protocols in a biomedical context, and related signaling pathways, cannot be generated.

It is crucial for researchers, scientists, and drug development professionals to ensure the correct identification of substances to avoid confusion and potential hazards. The properties of Hexanitrohexaazatricyclododecanedione (**Hhtdd**) are pertinent to the field of energetic materials, not pharmacology or biomedicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HHTDD - Wikipedia [en.wikipedia.org]
- 2. HHTDD - Wikiwand [wikiwand.com]
- 3. Hhtdd | C6H4N12O14 | CID 14870237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. A Novel High Explosive: Hexanitrohexaazatricyclododecanedione | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [[Hhtdd] efficacy in different cell lines or animal models]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13829345#hhtdd-efficacy-in-different-cell-lines-or-animal-models>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com